

Application Notes and Protocols: LY2365109 Hydrochloride Solubility in DMSO and Ethanol

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B1139371

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This document provides detailed information on the solubility of **LY2365109 hydrochloride** in Dimethyl Sulfoxide (DMSO) and ethanol. It includes quantitative data, comprehensive protocols for preparing stock solutions, and diagrams illustrating the experimental workflow and the relevant biological signaling pathway.

Introduction

LY2365109 hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1), with an IC₅₀ value of 15.8 nM for human GlyT1a.[1][2] By blocking GlyT1, LY2365109 increases extracellular levels of glycine, which modulates glutamatergic neurotransmission via N-methyl-D-aspartate (NMDA) receptors.[3][4] This mechanism has implications for treating central nervous system disorders such as schizophrenia and epilepsy.[3][4] Accurate preparation of solutions is critical for reliable experimental results. These notes provide the necessary data and protocols for dissolving **LY2365109 hydrochloride** in common laboratory solvents.

Data Presentation: Solubility

The solubility of **LY2365109 hydrochloride** in DMSO and ethanol is summarized below. Note that while most sources indicate high solubility in DMSO, some report it as "slightly soluble," which may be dependent on the purity of the compound and the solvent.[5][6] It is recommended to use newly opened, anhydrous DMSO for best results.[1]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM[2]	42.19 mg/mL[2] (or ≥ 31 mg/mL[1])
Ethanol	50 mM[2]	21.1 mg/mL[2]

Molecular Weight of **LY2365109 hydrochloride**: 421.91 g/mol [2]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **LY2365109 hydrochloride** in DMSO.

Materials:

- **LY2365109 hydrochloride** powder (purity ≥98%)[2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

Procedure:

- Pre-handling: Before use, bring the **LY2365109 hydrochloride** vial and DMSO to room temperature. This compound is supplied as a solid.[5]
- Weighing: Accurately weigh the desired amount of **LY2365109 hydrochloride** powder. For example, to prepare 1 mL of a 100 mM solution, you would need 42.19 mg.

- **Dissolution:** Add the appropriate volume of DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly. If the compound does not dissolve completely, gentle warming or sonication can be used to aid dissolution.^[1] Ensure the solution is clear before use.
- **Storage:** Once prepared, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^[1] Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[1]

Safety Precautions:

- **LY2365109 hydrochloride** should be considered hazardous until more information is available.^[5]
- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the compound and solvent in a well-ventilated area or a chemical fume hood.

Protocol 2: Preparation of a Stock Solution in Ethanol

This protocol outlines the steps to prepare a 50 mM stock solution of **LY2365109 hydrochloride** in ethanol.

Materials:

- **LY2365109 hydrochloride** powder
- Pure ethanol (≥99%)
- Calibrated analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes or vials

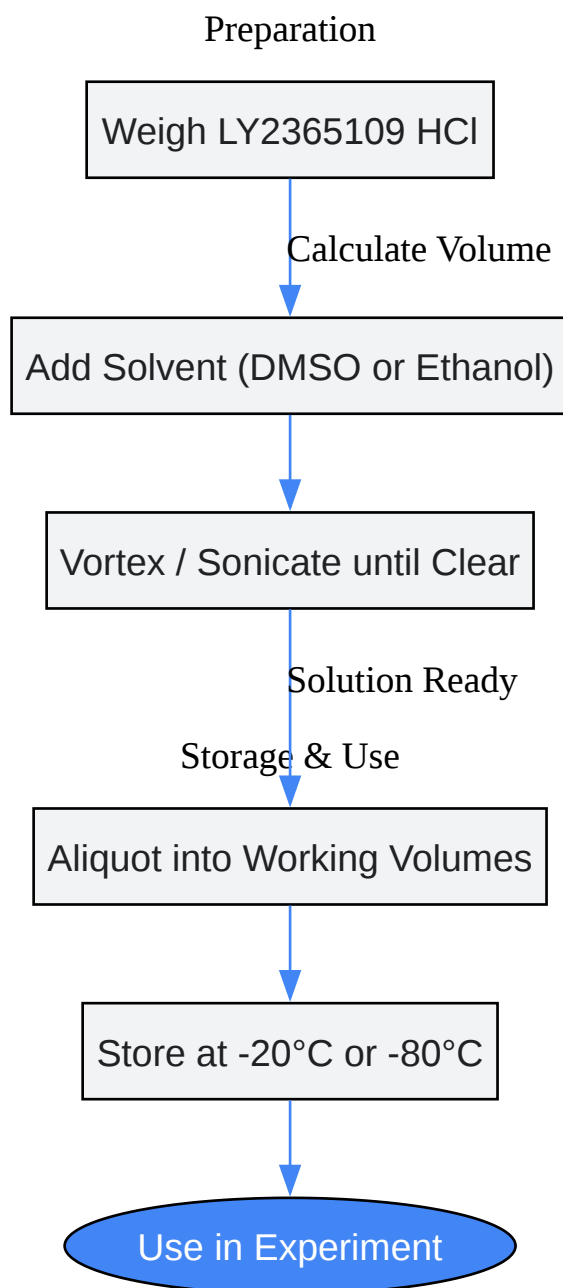
- Pipettes and sterile tips

Procedure:

- Pre-handling: Allow the **LY2365109 hydrochloride** vial and ethanol to reach room temperature.
- Weighing: Weigh the required mass of the compound. To prepare 1 mL of a 50 mM solution, weigh 21.1 mg of **LY2365109 hydrochloride**.
- Dissolution: Add the corresponding volume of ethanol to the powder (1 mL in this example).
- Mixing: Securely cap the vial and vortex until the solid is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the solution and store at -20°C or -80°C as described in the DMSO protocol for stability.

Visualizations

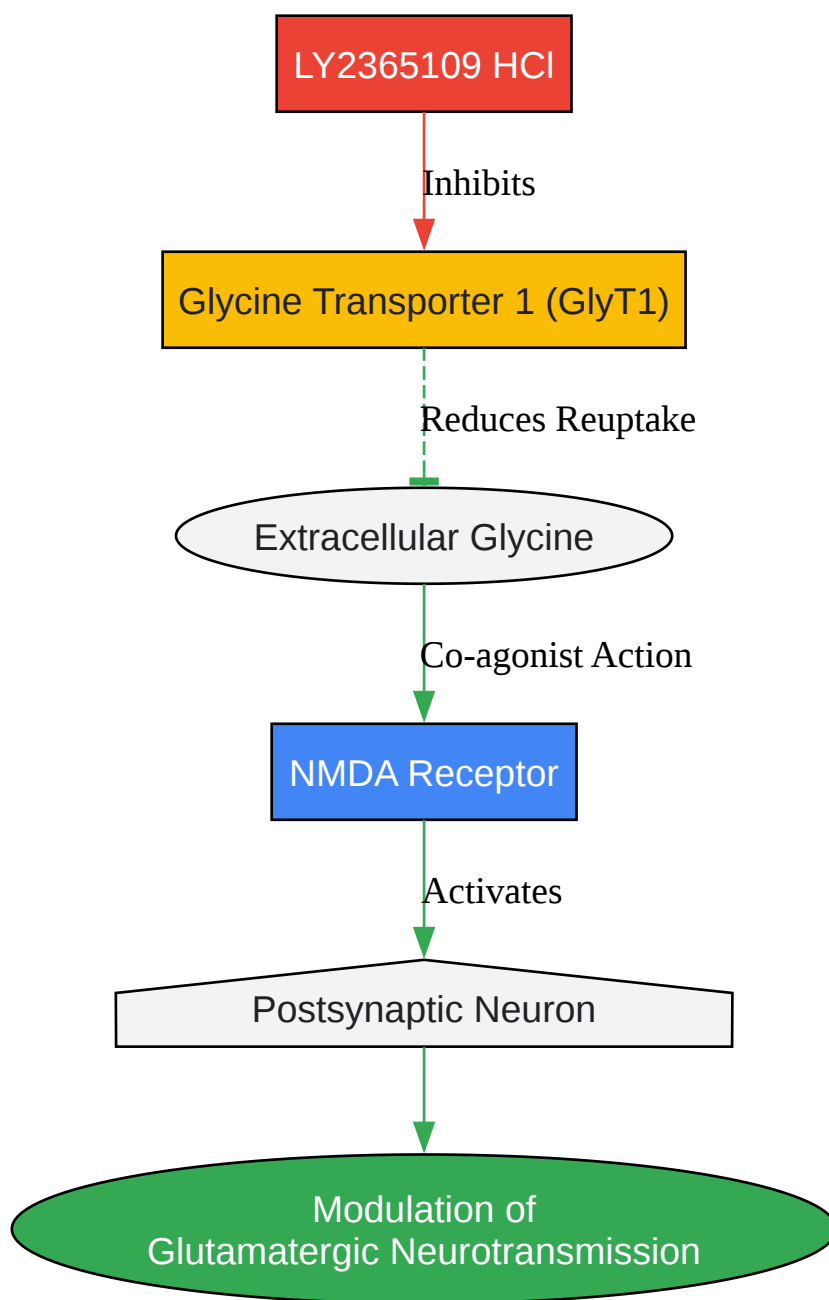
Experimental Workflow



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Caption: Workflow for preparing **LY2365109 hydrochloride** stock solutions.

Signaling Pathway



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Caption: Mechanism of action for **LY2365109 hydrochloride**.

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